

Application Notes and Protocols: Preparing Jarin-1 Stock Solution with DMSO

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Compound of Interest

Compound Name: Jarin-1

Cat. No.: B608169

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Audience: Researchers, scientists, and drug development professionals.

Abstract: **Jarin-1** is a selective small-molecule inhibitor of the enzyme jasmonic acid-amido synthetase (JAR1), which is crucial for the biosynthesis of the active plant hormone jasmonoyl-isoleucine (JA-Ile).[1][2] By preventing the conjugation of jasmonic acid to isoleucine, **Jarin-1** serves as a valuable chemical tool for dissecting the complex jasmonate signaling networks that regulate plant growth, development, and defense mechanisms.[1][3] Proper preparation of a **Jarin-1** stock solution is the first critical step for ensuring reproducible and reliable experimental results. Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing **Jarin-1** stock solutions due to its high solubilizing capacity for this compound.[4] This document provides a detailed protocol for the preparation, storage, and handling of **Jarin-1** stock solutions using DMSO.

Jarin-1 Properties and Data

The physicochemical properties of **Jarin-1** are summarized below. This data is essential for accurate stock solution preparation and experimental design.

Property	Value	Source(s)
Molecular Formula	C ₂₈ H ₂₉ N ₃ O ₄	
Molecular Weight	471.55 g/mol	
CAS Number	1212704-51-2	
Appearance	White to off-white solid powder	
IC ₅₀	3.8 µM for jasmonic acid-amido synthetase (JAR1)	
Solubility in DMSO	~30.6 - 33.3 mg/mL (~64.9 - 70.7 mM)	
Powder Storage	-20°C for up to 3 years	
Solution Storage	-80°C for up to 6 months; -20°C for up to 1 month	

Application Notes

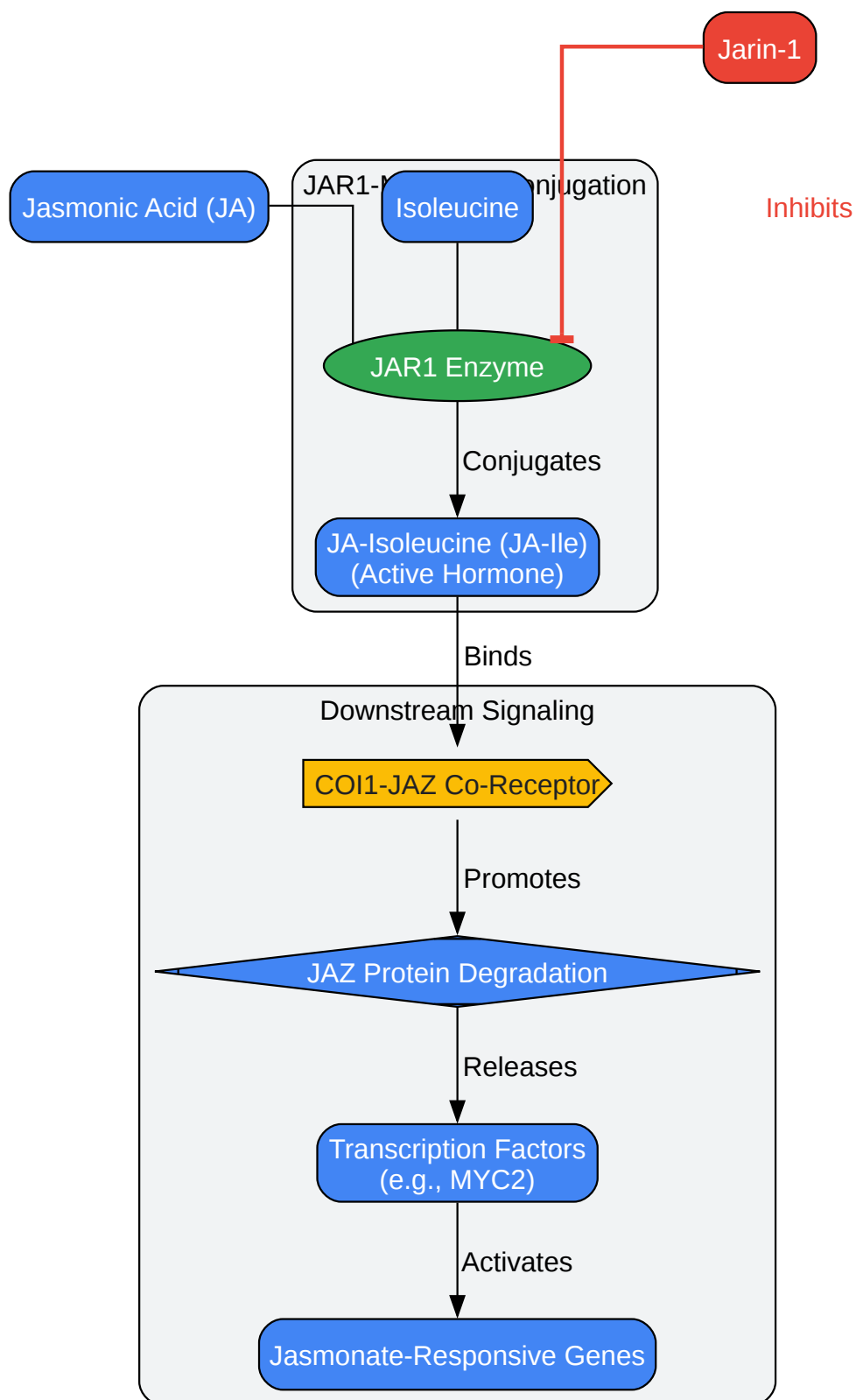
Jarin-1 is primarily used in plant biology research to inhibit jasmonate (JA) signaling. It specifically targets the JAR1 enzyme, preventing the synthesis of JA-Ile, the active form of the hormone that binds to the COI1-JAZ co-receptor complex to initiate downstream signaling.

- **Working Concentrations:** The effective working concentration of **Jarin-1** can be species-specific. In *Arabidopsis thaliana* and *Medicago truncatula*, concentrations between 5 µM and 30 µM have been shown to be effective in root growth inhibition assays. For topical application on leaves, a concentration of 10 µM has been used. Researchers should perform dose-response experiments to determine the optimal concentration for their specific plant species and experimental system.
- **Species Specificity:** It is critical to note that the inhibitory effect of **Jarin-1** is not universal across all plant species. While effective in *Arabidopsis* and *Cardamine hirsuta*, it has been shown to have little to no effect on JA-Ile biosynthesis in other species like tomato (*Solanum lycopersicum*) and *Brassica nigra*. Therefore, the functionality of **Jarin-1** must be validated for each plant model before extensive use.

- **Experimental Controls:** When using a **Jarin-1** stock solution prepared in DMSO, it is imperative to include a vehicle control in all experiments. This involves treating a parallel set of samples with the same final concentration of DMSO used to deliver **Jarin-1**, to account for any effects of the solvent itself.

Jasmonate Signaling Pathway and Jarin-1 Inhibition

The following diagram illustrates the canonical jasmonate signaling pathway and highlights the specific step inhibited by **Jarin-1**.

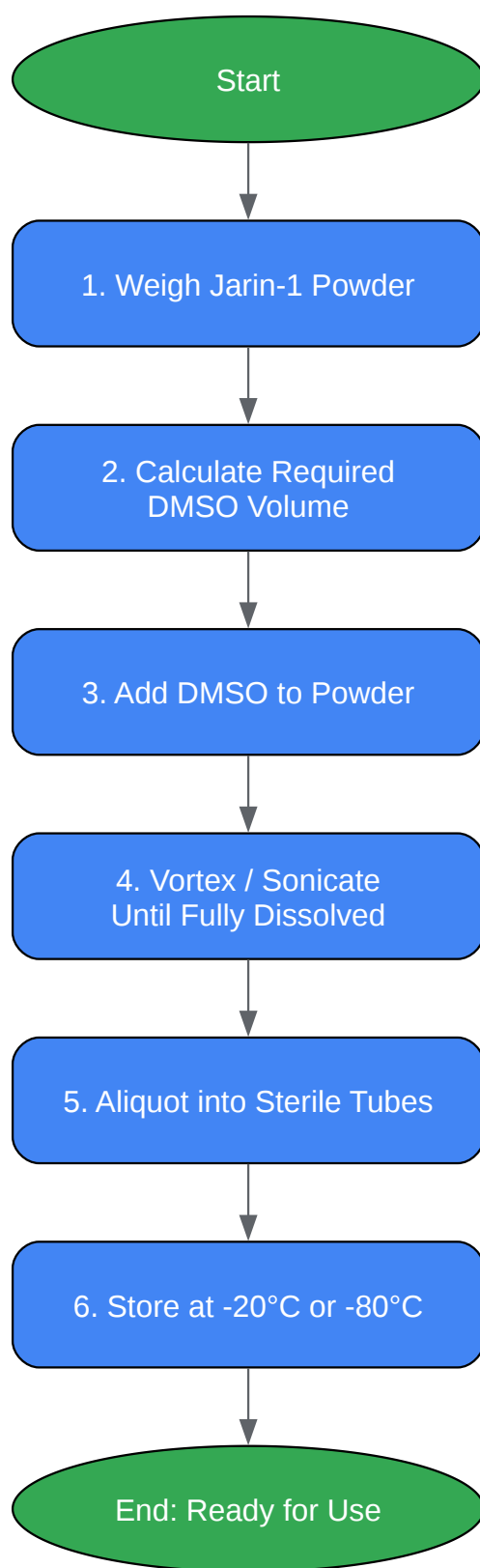


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Caption: **Jarin-1** inhibits the JAR1 enzyme, blocking JA-Ile synthesis and subsequent gene activation.

Experimental Workflow: Stock Solution Preparation

This diagram outlines the logical flow for preparing a **Jarin-1** stock solution.



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References

- 1. A chemical inhibitor of jasmonate signaling targets JAR1 in Arabidopsis thaliana - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Jarin-1 | TargetMol [targetmol.com]
- 3. Recent Advances in Plant Chemical Biology of Jasmonates - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Jarin-1 Supplier | CAS 1212704-51-2 | JAR1 inhibitor | AOBIOUS [aobious.com]
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